

Safeguarding Research: Proper Disposal of 2-Bromobenzamide

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Compound of Interest

Compound Name: 2-Bromobenzamide

Cat. No.: B1207801

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **2-Bromobenzamide**, a halogenated organic compound. Adherence to these procedural steps is critical for personnel safety and environmental protection.

Immediate Safety and Handling Protocols

Before beginning any disposal procedure, it is crucial to consult your institution's specific Environmental Health and Safety (EHS) protocols and the Safety Data Sheet (SDS) for **2-Bromobenzamide**. Based on available safety data, **2-Bromobenzamide** is a skin and eye irritant and may cause respiratory irritation.^{[1][2][3]} Therefore, appropriate Personal Protective Equipment (PPE) is mandatory.

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Body Protection: A lab coat. A chemical-resistant apron is recommended if there is a risk of splashing.

- Respiratory Protection: Work should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#) If working with fine powders outside of a fume hood, a NIOSH-approved respirator may be necessary.

An eyewash station and safety shower must be readily accessible.[\[5\]](#)

Quantitative Data Summary

This table summarizes key identification and hazard information for **2-Bromobenzamide**.

Property	Value	Reference
CAS Number	4001-73-4	[1]
Molecular Formula	C7H6BrNO	[2]
Molecular Weight	200.03 g/mol	[1] [2]
Appearance	Solid	[1]
Melting Point	160-162 °C	[1]
GHS Hazard Statements	H315, H319, H335	[1] [2] [3]
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, STOT SE 3	[1] [2]
Storage Class Code	11 - Combustible Solids	[1]
Incompatible Materials	Strong oxidizing agents, Strong bases	[6]

Step-by-Step Disposal Procedure

The primary method for the disposal of **2-Bromobenzamide** is through a licensed hazardous waste disposal company. The following steps outline the procedure for preparing the compound for disposal.

1. Waste Characterization and Segregation:

- Characterize **2-Bromobenzamide** waste as a halogenated organic solid waste.[\[7\]](#)

- Crucially, do not mix halogenated organic waste with non-halogenated organic waste, as this can significantly increase disposal costs.[4][8]
- Furthermore, do not mix **2-Bromobenzamide** waste with other hazardous waste categories such as acids, bases, heavy metals, or acutely toxic "P-listed" wastes.[4][8]

2. Containerization:

- Place the **2-Bromobenzamide** waste in a clearly labeled, sealed, and non-reactive container.
- For halogenated organic wastes, green-labeled carboys are often used.[7] Ensure the container is in good condition, free of leaks, and has a secure, tight-fitting lid.[4]
- Leave at least 5% of the container volume as headspace to allow for thermal expansion.[4]

3. Labeling:

- Affix a hazardous waste tag to the container as soon as the first drop of waste is added.[4]
- The label must include:
 - The full chemical name: "**2-Bromobenzamide**".
 - All chemical constituents and their approximate percentages if it is a mixed waste.
 - The relevant hazard warnings (e.g., Irritant, Toxic).
 - The generator's name and location (building and room number).
 - The accumulation start date.

4. Storage Pending Disposal:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA).
- The container must be stored in secondary containment, such as a large, chemically resistant tub, to contain any potential leaks.[4]

- Store the container away from incompatible materials, direct sunlight, and sources of heat or ignition. The storage area should be cool and well-ventilated.[4]

5. Arranging for Pickup:

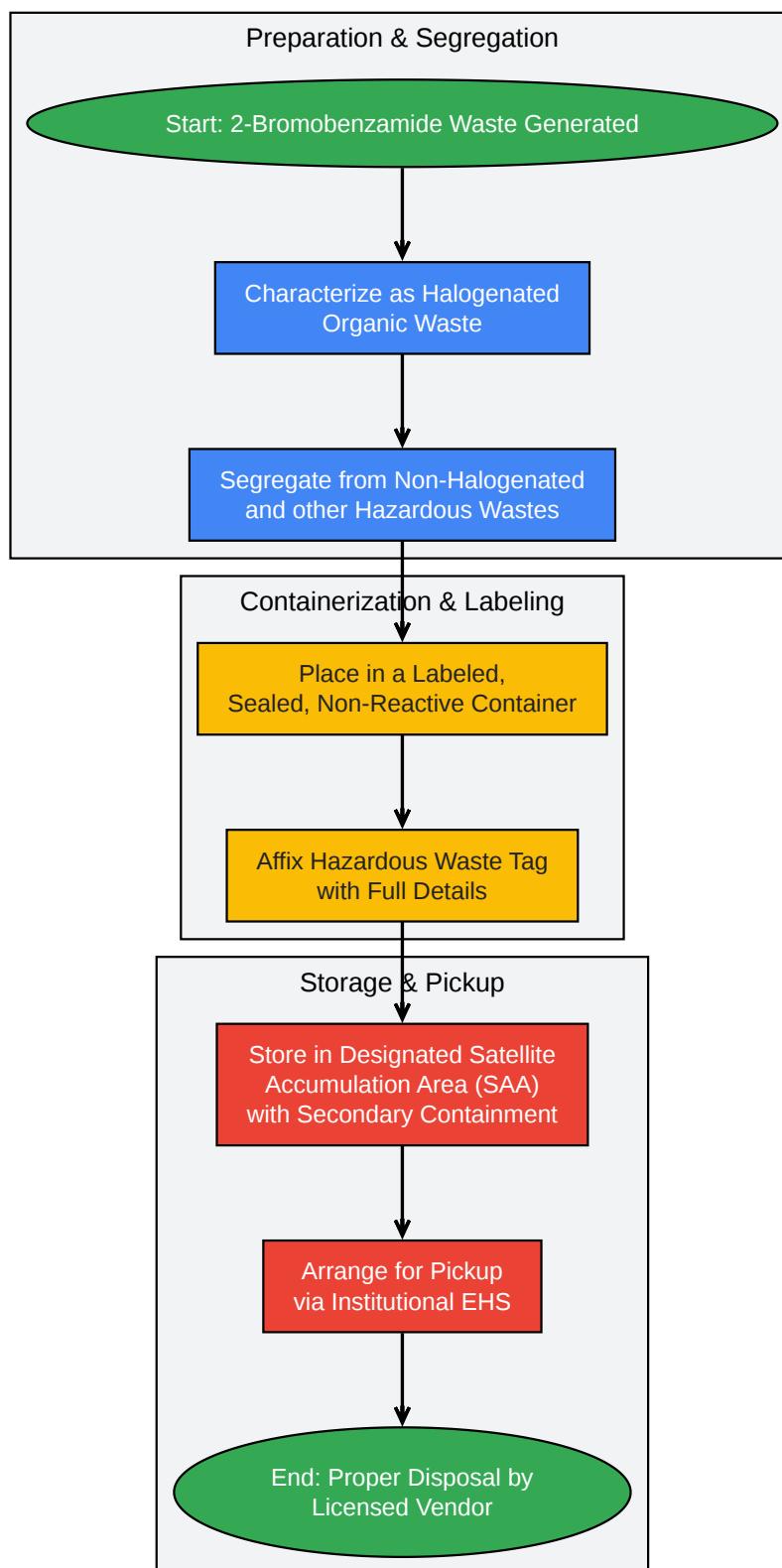
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. They will have established procedures with a certified waste disposal vendor.

Spill Management

In the event of a spill, follow these procedures:

- Ensure Proper Ventilation: If the spill is not in a chemical fume hood, evacuate the area and contact your EHS department.
- Contain the Spill: Use an inert absorbent material, such as vermiculite, sand, or a commercial sorbent pad, to contain the spill.[4]
- Collect the Waste: Carefully collect the absorbed material and place it in a sealed, leak-proof container.
- Label as Hazardous Waste: Label the container with a hazardous waste tag, identifying the contents as "Spill Debris" along with the name **2-Bromobenzamide**.

Disposal Workflow



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Caption: Workflow for the proper disposal of **2-Bromobenzamide**.

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